Technical Support Center: AlScN Thin Film Sputtering

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Compound of Interest

Compound Name:	*Scandium nitride*
CAS No.:	*25764-12-9*
Cat. No.:	*B1605060*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and professionals working with sputtered Aluminum **Scandium Nitride** (AlScN) thin films. The focus is on controlling and managing residual stress, a critical parameter for the performance and reliability of AlScN-based devices.

Troubleshooting Guide

This guide addresses common problems encountered during the sputtering of AlScN thin films, offering potential causes and recommended solutions in a question-and-answer format.

Q1: My AlScN film is cracking and/or delaminating from the substrate. What is the likely cause and how can I fix it?

A1: Cracking and delamination are typically symptoms of high tensile stress in the film.[1] High tensile stress pulls the film apart, leading to cracks, or causes it to detach from the substrate.

Potential Causes & Solutions:

- High Tensile Stress: The intrinsic stress in the film is too high.

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- Increase N2 Flow Rate: Increasing the nitrogen (N2) flow rate during sputtering can shift the stress from tensile to compressive. For example, in one study, varying the N2 flow from 20 to 30 sccm allowed for tuning the residual average film stress from +287 MPa (tensile) to -458 MPa (compressive).[1]
- Decrease Sputtering Pressure: Lowering the sputtering pressure can also help in reducing tensile stress.
- Introduce a Compressive Seed Layer: Depositing a thin AlN seed layer before the AlScN film can help manage the overall stress.[1][2]
- Utilize a Gradient Seed Layer: A gradient seed layer, where the Sc concentration is gradually increased, can mitigate stress and improve surface roughness.[2]

Q2: I am observing a high density of abnormally oriented grains (AOGs) in my AlScN film. How can I suppress their formation?

A2: Abnormally oriented grains (AOGs) are crystallites that are not aligned with the desired c-axis orientation, which can degrade the piezoelectric properties of the film.[1][3] Their formation is influenced by process gases and film stress.

Potential Causes & Solutions:

- Presence of Argon (Ar): Sputtering in a mixed Ar/N2 atmosphere can promote the growth of AOGs.
  - Use Pure N2 Gas: Eliminating Ar from the process gas has been shown to suppress the formation of AOGs.[1][4]
- High Tensile Stress: Tensile stress has been linked to the formation of AOGs.[3]
  - Tune Process Parameters for Compressive Stress: Employ the methods described in Q1 to shift the film stress towards the compressive side, such as increasing the N2 flow rate.
- Substrate Surface: A rough or improperly prepared substrate surface can act as a nucleation site for AOGs.

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- Improve Substrate Preparation: Ensure the substrate is thoroughly cleaned and smooth before deposition. Techniques like chemical-mechanical polishing (CMP) or Ar plasma etching of the substrate can be beneficial.[2]
- Use a Seed Layer: An AlN seed layer can promote better c-axis orientation and reduce the density of misaligned grains.[2]

Q3: The residual stress in my AlScN film is too compressive, causing buckling in my MEMS devices. How can I make the stress more tensile?

A3: High compressive stress can cause thin film structures to buckle or deform.[1] This is a common issue in MEMS fabrication.

Potential Causes & Solutions:

- High Sc Concentration: Increasing the Scandium concentration in the AlScN film generally leads to higher compressive stress.[1][2]
  - Optimize Sc Content: If the application allows, a slight reduction in the Sc concentration can lower the compressive stress.
- High N2 Flow Rate: As mentioned previously, higher N2 flow rates lead to more compressive stress.
  - Decrease N2 Flow Rate: Carefully reducing the N2 flow rate can shift the stress towards the tensile region.[1]
- Substrate Bias: A higher substrate bias can result in more compressive stress.[2]
  - Reduce Substrate RF Bias Power: Lowering the RF bias applied to the substrate can effectively reduce compressive stress.[2]

Q4: I am experiencing a significant stress gradient through the thickness of my AlScN film, leading to cantilever bending. How can I achieve a more uniform stress profile?

A4: A stress gradient, where the stress changes from compressive to tensile through the film's thickness, is a known phenomenon in sputtered AlScN.[1] This can cause out-of-plane bending

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in released structures like cantilevers.

Potential Causes & Solutions:

- Evolving Growth Conditions: The conditions at the beginning of the deposition (film-substrate interface) are different from those during bulk film growth.
    - Multi-Step Deposition: A method to counteract this is to vary the deposition parameters during the growth. By dividing the deposition into multiple layers and adjusting the N2 flow for each layer, the through-thickness stress gradient can be compensated.[5] For example, a 2- or 5-layer compensated film stack has been shown to significantly reduce cantilever deflection.[5]

Frequently Asked Questions (FAQs)

Q1: What are the primary deposition parameters that control stress in sputtered AlScN films?

A1: The primary parameters for controlling stress are:

- Sputtering Pressure: Influences the energy of sputtered particles arriving at the substrate.[4]
- N2/Ar Gas Flow Ratio: The composition of the sputtering gas is a critical factor. Pure N2 is often preferred to suppress AOGs, and the N2 flow rate is a key lever for tuning stress from tensile to compressive.[1][4]
- Sputtering Power: Affects the deposition rate and energy of sputtered species.[2]
- Substrate Bias: Applying an RF bias to the substrate can be used to control stress, with higher bias generally leading to more compressive films.[2]
- Scandium Concentration: Higher Sc content tends to increase compressive stress.[1][2]
- Film Thickness: Stress can evolve as the film gets thicker, often shifting towards tensile.[1]

Q2: How can I measure the residual stress in my AlScN thin films?

A2: Common techniques for measuring residual stress in thin films include:

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- Wafer Curvature Method: This is a widely used technique where the change in the curvature of the substrate before and after film deposition is measured. The stress is then calculated using the Stoney equation.[6]

- X-Ray Diffraction (XRD): By measuring the shift in the diffraction peaks, the strain in the crystal lattice can be determined, which is then used to calculate the stress.[3][7]

- Spectroscopic Ellipsometry: This optical technique can be used to characterize film properties, and models can be developed to relate changes in optical properties to stress distribution across a wafer.[7]

Q3: What is the role of a seed layer in AlScN sputtering?

A3: A seed layer, typically a thin layer of AlN, is often deposited on the substrate before the main AlScN film. Its primary functions are:

- Promoting C-axis Orientation: It provides a template for the subsequent growth of a highly c-axis oriented AlScN film.[2]

- Reducing AOGs: By improving the initial crystal growth, it helps to suppress the formation of abnormally oriented grains.[2]

- Stress Management: It can help in managing the overall stress profile of the film stack.[1]

Q4: Does post-deposition annealing affect the stress in AlScN films?

A4: Yes, post-deposition annealing can significantly alter the residual stress. Annealing at high temperatures (e.g., 1000°C) can reduce the average tensile stress by a considerable amount, in some cases by approximately 1 GPa.[8] However, prolonged annealing at very high temperatures can also lead to microstructural changes, such as the segregation of argon used during sputtering, which can cause compressive strains.[8]

Data Presentation

Table 1: Effect of N2 Flow Rate on Average Film Stress in Al0.68Sc0.32N

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N2 Flow Rate (sccm)	Average Film Stress (MPa)
20	+287 (Tensile)
25	-137 (Compressive)
30	-458 (Compressive)

Data synthesized from research on 500 nm thick films.[1]

Table 2: Influence of Deposition Parameters on AlScN Film Stress

Parameter Increased	General Effect on Stress	Reference
Scandium (Sc) Concentration	More Compressive	[1][2]
N2 Flow Rate	More Compressive	[1]
Substrate RF Bias Power	More Compressive	[2]
Film Thickness	More Tensile	[1]
Sputtering Pressure	Varies; lower pressure can reduce tensile stress	[4]

Experimental Protocols

Protocol 1: Stress Measurement using Wafer Curvature

- Initial Substrate Scan: Measure the initial curvature (bow) of the substrate using a profilometer or a dedicated wafer curvature measurement tool.
- Film Deposition: Deposit the AlScN thin film using the desired sputtering parameters.
- Final Substrate Scan: After deposition and cooling to room temperature, measure the final curvature of the coated substrate.
- Stress Calculation: Use the Stoney equation to calculate the average residual stress in the film. The equation relates the change in substrate curvature to the film stress, taking into

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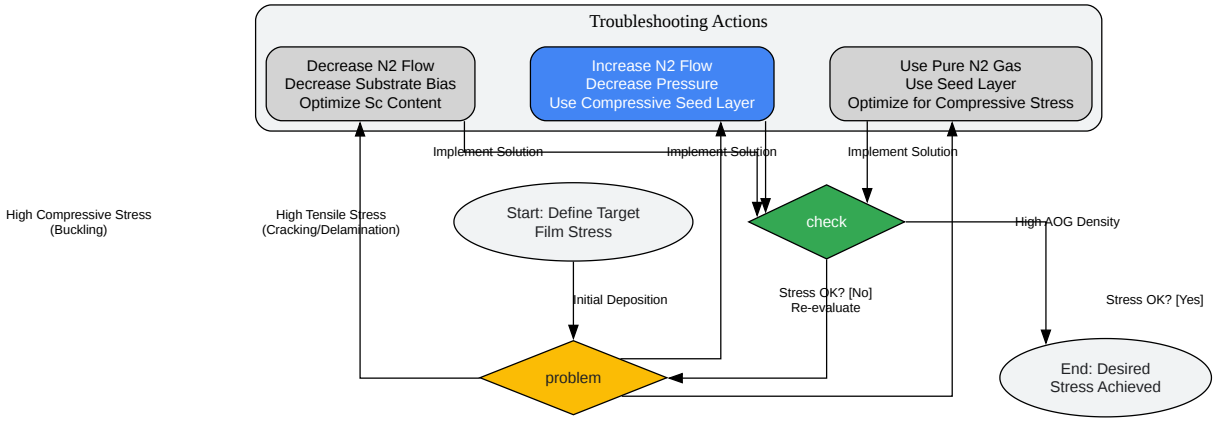
account the substrate's mechanical properties (Young's modulus and Poisson's ratio) and the thicknesses of the substrate and the film.[6]

Protocol 2: Sputter Deposition of Low-Stress AlScN with AOG Suppression

- Substrate Preparation: Begin with a clean, smooth substrate (e.g., Si). Consider an in-situ Ar plasma etch for final surface cleaning.[2]
- Seed Layer Deposition (Optional but Recommended): Deposit a thin (e.g., 15 nm) AlN seed layer. This is often done using reactive sputtering from an Al target in a pure N2 atmosphere.[1]
- Gradient Layer Deposition (Optional): To further improve film quality, a gradient seed layer (e.g., 35 nm) can be deposited where the Sc concentration is linearly increased from 0% to the final target concentration.[1]
- Bulk AlScN Deposition:
  - Process Gas: Use pure N2 gas to suppress the formation of AOGs.[1]
  - Stress Tuning: Adjust the N2 flow rate to achieve the desired stress level. For compressive stress, use a higher flow rate; for tensile stress, use a lower flow rate.[1]
  - Other Parameters: Set the sputtering power, substrate temperature, and other parameters according to the specific system and desired film properties.
- Cool Down: Allow the substrate to cool down in a controlled manner to prevent thermal stress.

Mandatory Visualization

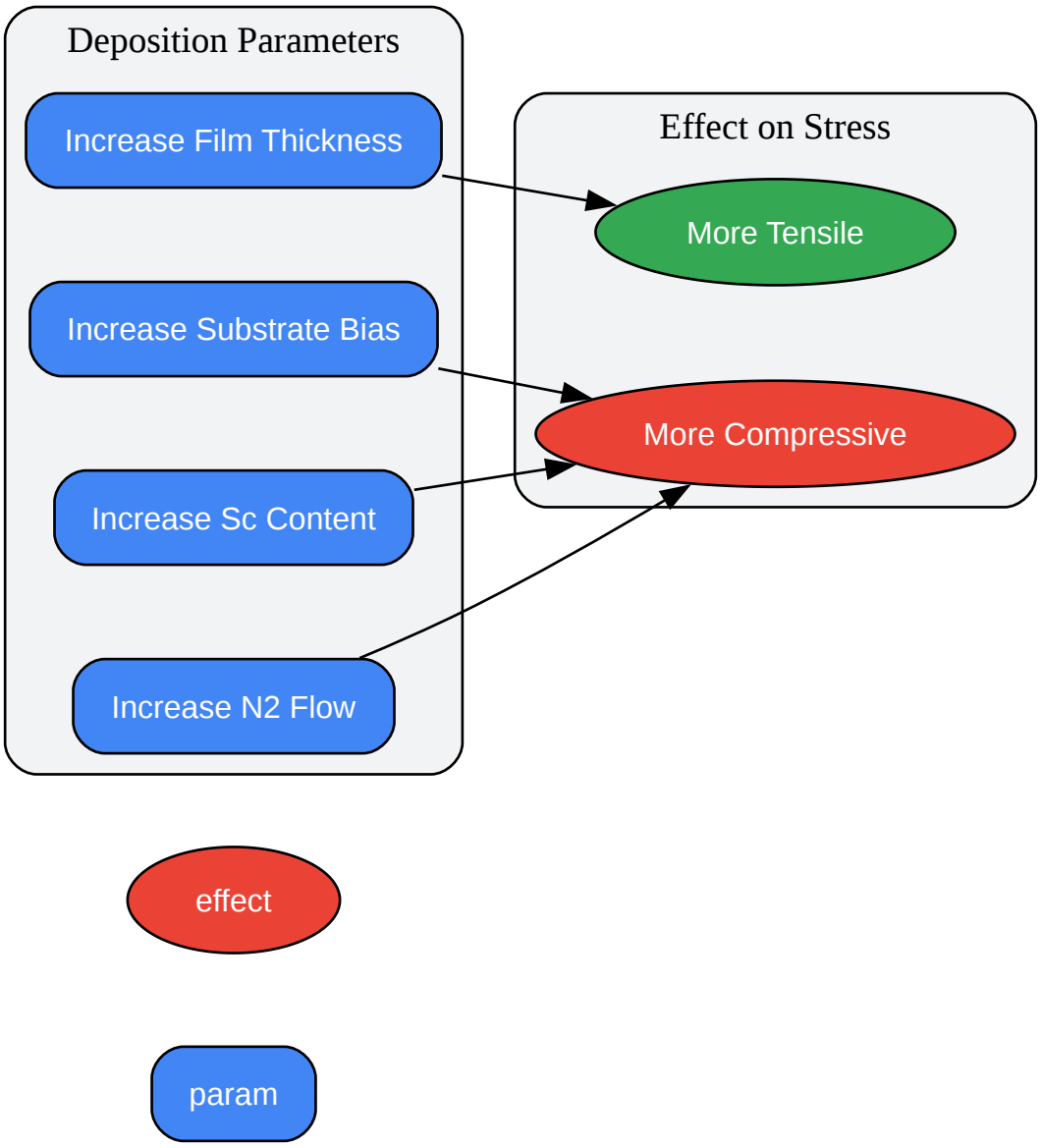
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Caption: Troubleshooting workflow for managing stress in sputtered AlScN films.

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References

- 1. par.nsf.gov [par.nsf.gov]

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- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. eshare.shanghaitech.edu.cn [eshare.shanghaitech.edu.cn]
- 5. Compensation of the Stress Gradient in Physical Vapor Deposited Al1−xScxN Films for Microelectromechanical Systems with Low Out-of-Plane Bending - PMC [pmc.ncbi.nlm.nih.gov]
- 6. briefs.techconnect.org [briefs.techconnect.org]
- 7. silicon-austria-labs.elsevierpure.com [silicon-austria-labs.elsevierpure.com]
- 8. cris.vtt.fi [cris.vtt.fi]

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